

Technical Guide: Stability Profiling & Lifecycle Management of 4-Bromo-2-methyl-3-nitropyridine

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Compound of Interest

Compound Name: 4-Bromo-2-methyl-3-nitropyridine

CAS No.: 23056-49-7

Cat. No.: B3028585

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Executive Summary

4-Bromo-2-methyl-3-nitropyridine (CAS: 23056-49-7) is a highly functionalized heterocyclic scaffold used primarily as an intermediate in the synthesis of kinase inhibitors and complex medicinal agents. Its utility stems from the differential reactivity of its substituents; however, this same reactivity renders it thermodynamically unstable under ambient conditions.

Core Recommendation: This compound is moisture-sensitive and photo-labile. It must be stored at -20°C under an inert atmosphere (Argon or Nitrogen) in amber glass containers. Failure to mitigate hydrolytic pressure will result in the rapid formation of 2-methyl-3-nitropyridin-4-ol via Nucleophilic Aromatic Substitution (

).

Chemical Identity & Physical Profile[1][2][3]

Before establishing storage protocols, we must define the physicochemical baseline of the analyte.

Property	Specification
Chemical Name	4-Bromo-2-methyl-3-nitropyridine
CAS Number	23056-49-7
Molecular Formula	
Molecular Weight	217.02 g/mol
Appearance	Pale yellow to orange solid (crystalline)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water (hydrolyzes)
Primary Hazard	Skin/Eye Irritant, Potential Alkylating Agent

Mechanistic Stability Analysis

To properly store this compound, one must understand why it degrades. The stability profile is governed by the electronic interplay between the pyridine ring nitrogen, the nitro group, and the bromine atom.

Hydrolytic Instability (The Vector)

The C4 position is highly electrophilic. The pyridine nitrogen (electron-withdrawing by induction and resonance) and the C3-nitro group (strongly electron-withdrawing) cooperatively lower the energy of the LUMO at the C4 carbon.

- Mechanism: In the presence of atmospheric moisture, water acts as a nucleophile, attacking C4 to form a Meisenheimer-like anionic intermediate.
- Outcome: The bromide ion is a good leaving group, leading to irreversible hydrolysis to 2-methyl-3-nitropyridin-4-ol. This is the primary degradation impurity found in improperly stored batches.

Photochemical Degradation

Nitro-pyridines are susceptible to photo-induced redox chemistry.

- Mechanism: UV light exposure can excite the nitro group (), leading to radical abstraction pathways or reduction to nitroso species, particularly if the solid is in solution or has surface moisture.

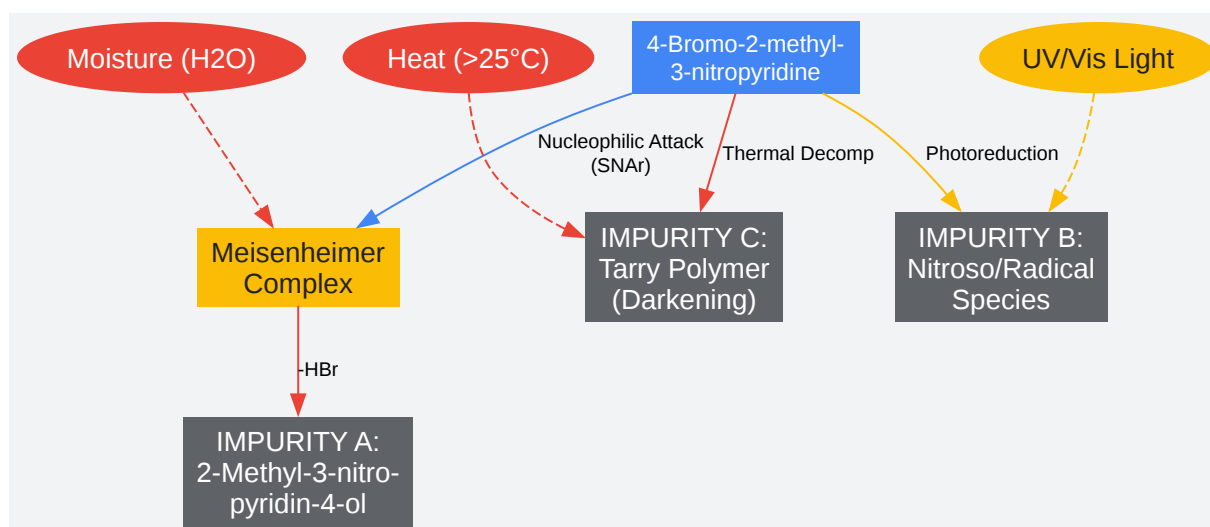
Oxidative Liability

While the pyridine ring is resistant to oxidation, the C2-methyl group is "benzylic" in character.

- Risk: Long-term exposure to oxygen, combined with light, can lead to slow oxidation of the methyl group to the corresponding carboxylic acid or aldehyde, although this is kinetically slower than hydrolysis.

Visualization: Degradation Pathways

The following diagram maps the degradation vectors based on environmental stressors.



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Caption: Mechanistic degradation map highlighting the critical hydrolytic pathway (SNAr) driven by moisture.

Storage & Handling Protocols

Based on the mechanistic analysis, the following protocols are mandatory for maintaining chemical integrity (>98% purity).

The "Golden Path" Storage Workflow

Do not treat this compound as a standard shelf reagent. It requires "Cold Chain" handling.

Parameter	Requirement	Rationale
Temperature	-20°C (± 5°C)	Slows kinetic rate of hydrolysis and oxidation.
Atmosphere	Inert (Argon/Nitrogen)	Displaces moisture and oxygen. Argon is preferred (heavier than air).
Container	Amber Glass Vial	Blocks UV light; glass prevents gas permeation (unlike plastic).
Seal	Teflon-lined Cap + Parafilm	Ensures airtight seal; Teflon resists chemical attack.
Desiccant	Required	Store the vial inside a secondary jar containing Drierite or Silica Gel.

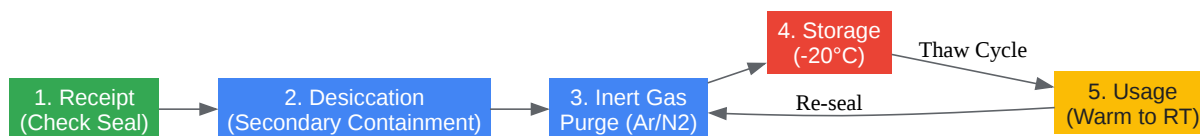
Handling Protocol (Thawing)

A common failure point is opening a cold vial in a humid lab, causing condensation inside the vial.

- Remove vial from freezer.
- Wait 30–45 minutes until the vial reaches room temperature.
- Wipe the exterior to remove condensation.
- Open in a fume hood (preferably under nitrogen flow).

- Re-seal immediately after weighing; purge with inert gas if possible.

Visualization: Lifecycle Management



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Caption: Standard Operating Procedure (SOP) for the receipt, storage, and usage cycle to prevent moisture ingress.

Quality Control & Re-Test Methodology

If the compound has been stored for >6 months, or if the appearance changes from yellow to dark orange/brown, verify purity.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm .
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm.
- Pass Criteria: Main peak >98%. Look for a front-eluting peak (more polar), which corresponds to the hydrolysis product (2-methyl-3-nitropyridin-4-ol).

H-NMR Diagnostic

- Solvent: DMSO-

or

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- Diagnostic Signal:
 - Parent: Look for the aromatic doublets (pyridine ring protons).
 - Impurity: The hydrolysis product (pyridone form) will show a significant shift in the aromatic region and potentially a broad OH/NH signal depending on the tautomer in DMSO.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 2762920, 4-Bromo-3-nitropyridine (Analogous Reactivity Profile). Retrieved January 30, 2026, from [\[Link\]](#)
- Master Organic Chemistry. (2018). Nucleophilic Aromatic Substitution: Introduction and Mechanism. Retrieved January 30, 2026, from [\[Link\]](#)
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